

role of caramboxin in star fruit induced neurotoxicity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Caramboxin*

Cat. No.: *B15580073*

[Get Quote](#)

An In-depth Technical Guide on the Role of **Caramboxin** in Star Fruit-Induced Neurotoxicity

Audience: Researchers, scientists, and drug development professionals.

Executive Summary

Star fruit (*Averrhoa carambola*) is a popular fruit in tropical regions, but its consumption can lead to severe nephrotoxicity and neurotoxicity, particularly in individuals with pre-existing renal impairment. The primary agent responsible for the neurological manifestations is a potent, non-proteinogenic amino acid neurotoxin named **caramboxin**. This document provides a comprehensive technical overview of **caramboxin**, its mechanism of action, the clinical features of intoxication, and the experimental evidence elucidating its neurotoxic properties. **Caramboxin** acts as a potent agonist at ionotropic glutamate receptors (NMDA and AMPA), leading to neuronal hyperexcitability, seizures, and neurodegeneration. Due to its primary excretion by the kidneys, patients with compromised renal function are at a significantly higher risk of toxin accumulation and severe intoxication.

The Neurotoxin: Caramboxin

Caramboxin was identified in 2013 as the neurotoxin responsible for the adverse neurological effects of star fruit consumption.^{[1][2]}

Chemical Structure and Properties

Caramboxin is a water-soluble, non-proteinogenic amino acid.[\[1\]](#)[\[3\]](#) Its chemical structure is similar to the amino acid phenylalanine but features additional hydroxyl, carboxyl, and methoxy substituents.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) This unique structure confers its specific neuroactive properties.

Property	Value/Description	Reference
IUPAC Name	2-Carboxy-3-hydroxy-5-methoxy-L-phenylalanine	[1]
Chemical Formula	C ₁₁ H ₁₃ NO ₆	[1]
Molar Mass	255.226 g·mol ⁻¹	[1]
Structural Class	Phenol, Benzoic Acid, Phenol Ether	[1]
Solubility	Water-soluble, dialyzable	[1] [3]

Mechanism of Caramboxin-Induced Neurotoxicity

Caramboxin's neurotoxicity stems from its potent excitatory effects on the central nervous system (CNS).[\[3\]](#) The toxin can cross the blood-brain barrier, particularly accumulating to dangerous levels when renal excretion is impaired.[\[2\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Glutamatergic System Agonism

The primary mechanism of **caramboxin** is the stimulation of glutamate receptors.[\[1\]](#)[\[5\]](#)[\[11\]](#) Functional experiments have demonstrated that **caramboxin** is an agonist of both N-methyl-D-aspartate (NMDA) and α-amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) ionotropic glutamate receptors.[\[1\]](#)[\[12\]](#)

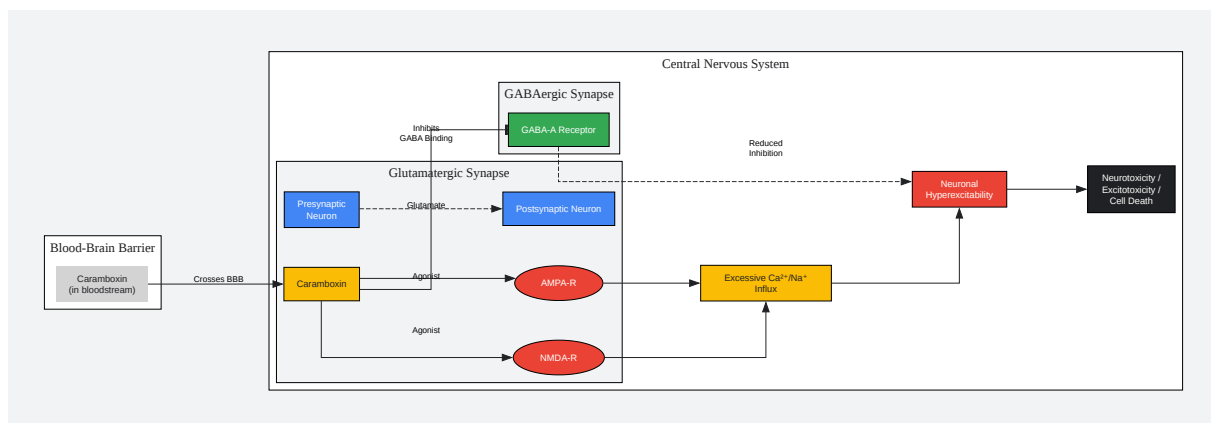
This agonistic action leads to:

- **Neuronal Depolarization:** Activation of these receptors causes an influx of cations (Na⁺ and Ca²⁺), leading to neuronal depolarization.
- **Hyperexcitability:** Excessive stimulation results in a state of brain hyperexcitability, which clinically manifests as seizures and status epilepticus.[\[1\]](#)[\[3\]](#)[\[13\]](#)

- Neurodegeneration: Prolonged receptor activation and subsequent excessive calcium influx trigger excitotoxic cell death pathways, potentially leading to irreversible brain damage.[1][8][12]

Inhibition of the GABAergic System

In addition to its excitatory effects, **caramboxin** is believed to interfere with the inhibitory GABAergic system.[12][14][15][16] It has been suggested that **caramboxin** can inhibit the binding of Gamma-aminobutyric acid (GABA) to its receptors.[15][16][17] This reduction in inhibitory neurotransmission further contributes to the net excitatory state of the CNS, exacerbating the risk of seizures.[13][14]



[Click to download full resolution via product page](#)Signaling pathway of **caramboxin** neurotoxicity.

Clinical Data and Presentation

Star fruit intoxication presents with a spectrum of neurological symptoms, the severity of which is often correlated with the degree of underlying renal dysfunction and the amount of fruit ingested.[\[9\]](#)[\[17\]](#)

Quantitative Data: Symptomatology and Patient Cohorts

The clinical manifestations of star fruit intoxication have been classified into different levels of severity.

Table 1: Classification of Clinical Symptoms in Star Fruit Intoxication

Severity Level	Symptoms	Reference
Mild	Persistent intractable hiccups, vomiting, insomnia.	[17]
Moderate	Psychomotor agitation, tingling, paresthesia, limb numbness, decreased muscle power.	[17] [18] [19]

| Severe | Mental confusion, psychomotor agitation, seizures, status epilepticus, coma, death. | [\[17\]](#)[\[18\]](#)[\[19\]](#) |

A study of 32 uremic patients provided quantitative data on symptom frequency.

Table 2: Symptom Frequency in 32 Uremic Patients with Star Fruit Intoxication

Symptom	Number of Patients	Percentage	Reference
Persistent Hiccups	30	93.75%	[18][19]
Vomiting	22	68.7%	[18][19]
Disturbed Consciousness	21	65.6%	[18][19]
Decreased Muscle Power / Numbness	13	40.6%	[18][19]

| Seizures | 7 | 21.8% |[18][19] |

The toxic dose varies significantly. In patients with severe chronic kidney disease, as little as a single star fruit can be fatal.[2][8] In individuals with normal kidney function, neurotoxic effects are less common than nephrotoxicity, with an average toxic dose reported to be around 15 fruits, though kidney damage may begin at around four fruits.[8][10]

Experimental Protocols and Findings

The neurotoxic properties of **caramboxin** have been characterized through a combination of in vivo and in vitro experimental models.

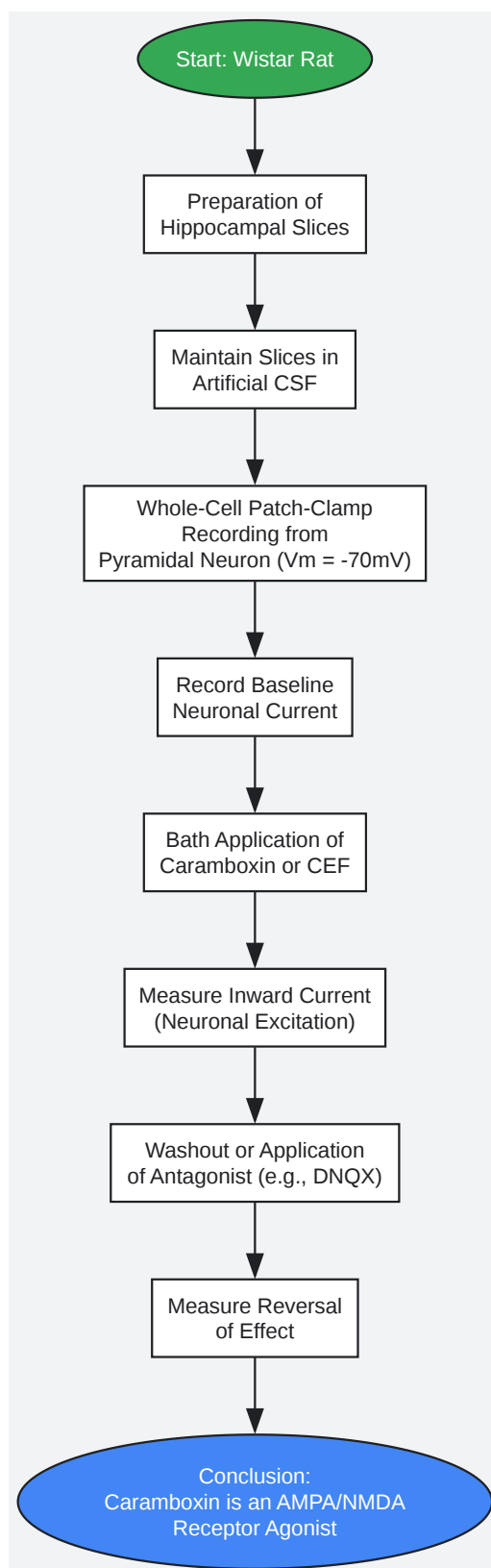
In Vivo Animal Models

- Protocol: Neurotoxic effects were mimicked in Wistar rats.
 - Induction of Seizures: Crude star fruit extract or purified **caramboxin** (0.1 mg/mL) was administered via intracerebral microinjection into the hippocampus-cortex transition area. [12][20]
 - EEG Monitoring: Electroencephalogram (EEG) electrodes were implanted to monitor epileptiform activity.[20]
 - Behavioral Observation: Animals were observed for behavioral changes, including seizures and status epilepticus.[20]

- Neurodegeneration Analysis: After the experiment, brain tissue was processed for histochemical staining with Fluoro-Jade, a marker for degenerating neurons.[20]
- Key Findings: Intracerebral injection of **caramboxin** induced potent and progressive epileptiform activity and status epilepticus, which could be attenuated with diazepam.[12][20] Histological analysis revealed significant neurodegeneration (strong Fluoro-Jade labeling) in the hippocampal formation.[20]

In Vitro Electrophysiology

- Protocol: Patch-clamp electrophysiology was used to study the effects of **caramboxin** on individual neurons in hippocampal slices from rats.
 - Slice Preparation: Hippocampal slices were prepared and maintained in artificial cerebrospinal fluid.
 - Patch-Clamp Recording: Whole-cell patch-clamp recordings were obtained from pyramidal neurons, holding the membrane potential at -70 mV.[12][20]
 - Drug Application: A convulsant-enriched fraction (CEF) of star fruit extract (400 nM) or purified **caramboxin** was applied to the slices.[12][20]
 - Antagonist Application: To identify the receptors involved, specific antagonists were used, including DNQX (an AMPA/kainate receptor antagonist) and DL-AP5 (an NMDA receptor antagonist).[12][20]
- Key Findings: Application of **caramboxin** or CEF caused a significant inward deflection of the current in pyramidal neurons, indicating strong excitatory stimulation.[12][20] This effect was reversed by the AMPA/kainate receptor antagonist DNQX, confirming that **caramboxin** acts on these receptors.[12][20] Further experiments showed that **caramboxin** is also able to activate NMDA receptors.[20]



[Click to download full resolution via product page](#)

Experimental workflow for in vitro electrophysiology.

Quantitative Electrophysiology Data

Table 3: Effect of CEF and DNQX on Inward Current in Hippocampal Neurons

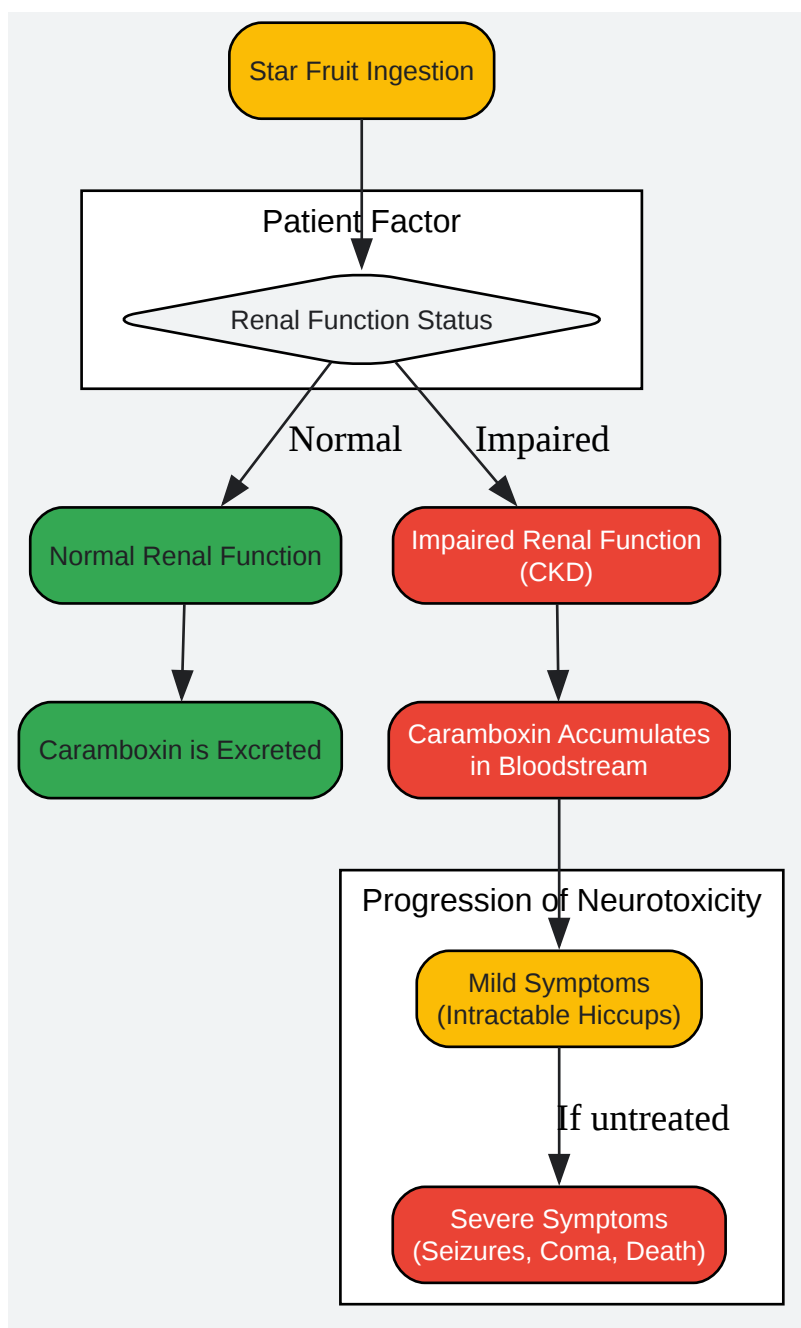
Condition	Inward Current (pA, mean ± SEM)	N	P-value	Reference
Control	-322.83 ± 25.66	6	<div><div></div><div></div><div>P=0.0006</div></div>	<div><div></div><div></div><div>[12][20]</div></div>
CEF (400 nM)	-2124.33 ± 397.12	6		

| DNQX (10 μM) | -544.00 ± 97.45 | 6 | | |

Treatment and Management

There is no specific antidote for **caramboxin** intoxication. Management is primarily supportive and focuses on toxin removal.

- Renal Replacement Therapy: Prompt and intensive hemodialysis is the most effective treatment to remove the water-soluble **caramboxin** from circulation, often leading to the recovery of patients, even those with severe symptoms.[\[1\]](#)[\[15\]](#)[\[16\]](#)[\[18\]](#)[\[19\]](#)[\[21\]](#) Peritoneal dialysis has been shown to be ineffective.[\[18\]](#)[\[19\]](#)[\[21\]](#)
- Charcoal Hemoperfusion: Some case reports suggest that charcoal hemoperfusion can lead to rapid improvement in patients with severe intoxication who do not respond to conventional hemodialysis.[\[11\]](#)[\[22\]](#)



[Click to download full resolution via product page](#)

Logical relationship of star fruit intoxication.

Conclusion and Future Directions

Caramboxin is a potent neurotoxin that acts primarily as a glutamatergic agonist, leading to severe and potentially fatal neurotoxicity. Its mechanism, centered on the activation of NMDA and AMPA receptors, explains the characteristic symptoms of hyperexcitability, including

intractable hiccups and seizures. The risk of severe intoxication is dramatically elevated in individuals with any degree of renal impairment due to the toxin's accumulation.

For drug development professionals, the specific action of **caramboxin** on glutamate receptors may offer a tool for studying excitotoxicity and neurodegeneration. For clinicians and researchers, this guide underscores the importance of recognizing the symptoms of star fruit intoxication and initiating prompt renal replacement therapy. Future research should focus on developing rapid assays for **caramboxin** detection in plasma and exploring potential neuroprotective agents that could counteract its excitotoxic effects. Public health initiatives must continue to educate individuals, especially those with chronic kidney disease, about the absolute prohibition of star fruit consumption.[8][22]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Caramboxin - Wikipedia [en.wikipedia.org]
- 2. Neurotoxicity Effects of Star Fruit [nutritionfacts.org]
- 3. researchgate.net [researchgate.net]
- 4. Traditional Uses, Phytochemical Constituents and Pharmacological Properties of Averrhoa carambola L.: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 5. michaelhparker.wordpress.com [michaelhparker.wordpress.com]
- 6. vixra.org [vixra.org]
- 7. ijmedrev.com [ijmedrev.com]
- 8. The Neurotoxin in Star Fruit [nutritionfacts.org]
- 9. Acute Kidney Injury with Neurological Features: Beware of the Star Fruit and its Caramboxin - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Friday Favorites: Neurotoxicity Effects of Star Fruit [nutritionfacts.org]
- 11. wikem.org [wikem.org]

- 12. researchgate.net [researchgate.net]
- 13. clinmedjournals.org [clinmedjournals.org]
- 14. Mechanisms of star fruit (Averrhoa carambola) toxicity: A mini-review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. academic.oup.com [academic.oup.com]
- 16. Nephrotoxicity and neurotoxicity following star fruit (Averrhoa carambola) ingestion: a narrative review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. Acute nephrotoxicity and neurotoxicity associated with concentrated star fruit juice consumption - PMC [pmc.ncbi.nlm.nih.gov]
- 18. Intoxication by star fruit (Averrhoa carambola) in 32 uraemic patients: treatment and outcome - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. academic.oup.com [academic.oup.com]
- 20. todafruta.com.br [todafruta.com.br]
- 21. [PDF] Intoxication by star fruit (Averrhoa carambola) in 32 uraemic patients: treatment and outcome. | Semantic Scholar [semanticscholar.org]
- 22. hkmj.org [hkmj.org]
- To cite this document: BenchChem. [role of caramboxin in star fruit induced neurotoxicity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15580073#role-of-caramboxin-in-star-fruit-induced-neurotoxicity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com